

Application Notes and Protocols: Synthesis and Purification of Human Leptin (22-56)

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Compound of Interest

Compound Name: *Leptin (22-56), human*

Cat. No.: *B15619838*

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Introduction

Leptin, a 16 kDa protein hormone primarily secreted by adipose tissue, plays a crucial role in regulating energy balance, metabolism, and neuroendocrine function. The human leptin (22-56) fragment is a biologically active peptide that has been shown to be involved in some of leptin's central effects. This 35-amino acid peptide (Sequence:

VPIQKVQDDTKTLIKTIVTRINDISHTQSVSSKQK) is a valuable tool for studying the structure-activity relationships of leptin and for the development of potential therapeutic agents targeting metabolic disorders.

This document provides a detailed protocol for the chemical synthesis of human Leptin (22-56) using Fmoc-based solid-phase peptide synthesis (SPPS), followed by its purification using preparative reverse-phase high-performance liquid chromatography (RP-HPLC) and characterization by mass spectrometry and amino acid analysis.

Data Presentation

Table 1: Physicochemical Properties of Human Leptin (22-56)

Property	Value
Amino Acid Sequence	VPIQKVQDDTKTLIKTIVTRINDISHTQSVSSKQK
Molecular Formula	C ₁₇₁ H ₂₉₈ N ₅₀ O ₅₆
Average Molecular Weight	3950.55 Da
Monoisotopic Molecular Weight	3948.22 Da
Theoretical pI	9.88

Table 2: Summary of Synthesis and Purification Parameters

Parameter	Value/Description
Synthesis Scale	0.1 mmol
Resin	Rink Amide AM resin (0.5 mmol/g substitution)
Coupling Reagent	HBTU/HOBt
Cleavage Cocktail	Reagent K: TFA/Thioanisole/Water/Phenol/EDT (82.5:5:5:5:2.5)[1]
Purification Method	Preparative RP-HPLC
Column	C18, 10 µm, 250 x 21.2 mm
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Expected Purity	>95%

Experimental Protocols

I. Solid-Phase Peptide Synthesis (SPPS) of Human Leptin (22-56)

This protocol outlines the manual synthesis of the 35-amino acid peptide on a Rink Amide resin, which will yield a C-terminally amidated peptide.

1. Resin Preparation and Swelling:

- Weigh 200 mg of Rink Amide AM resin (0.1 mmol) and transfer it to a 10 mL SPPS reaction vessel.
- Add 5 mL of N,N-dimethylformamide (DMF) to the resin.
- Gently agitate the resin for 30 minutes at room temperature to allow for swelling.
- Drain the DMF.

2. Fmoc Deprotection:

- Add 5 mL of 20% piperidine in DMF to the resin.
- Agitate for 5 minutes.
- Drain the solution.
- Add another 5 mL of 20% piperidine in DMF and agitate for 15 minutes.
- Drain the solution and wash the resin thoroughly with DMF (5 x 5 mL).

3. Amino Acid Coupling (General Cycle):

- In a separate vial, pre-activate the next Fmoc-protected amino acid (0.4 mmol, 4 equivalents) by dissolving it with HBTU (0.39 g, 4 equivalents) and HOBt (0.061 g, 4 equivalents) in 3 mL of DMF.
- Add N,N-Diisopropylethylamine (DIPEA) (139 μ L, 8 equivalents) to the activation mixture and allow it to react for 2 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Agitate the reaction mixture for 1-2 hours at room temperature.

- Monitor the coupling reaction completion using a Kaiser test. If the test is positive (indicating incomplete coupling), repeat the coupling step.
- After a negative Kaiser test, drain the coupling solution and wash the resin with DMF (3 x 5 mL) and Dichloromethane (DCM) (3 x 5 mL).
- Repeat the deprotection and coupling cycles for all 35 amino acids in the Leptin (22-56) sequence.

II. Cleavage and Deprotection

1. Final Deprotection and Washing:

- After the final amino acid coupling, perform a final Fmoc deprotection as described in step I.2.
- Wash the peptide-resin thoroughly with DMF (5 x 5 mL), followed by DCM (5 x 5 mL).
- Dry the resin under a stream of nitrogen for 30 minutes.

2. Cleavage from Resin:

- Prepare 10 mL of cleavage cocktail (Reagent K): 8.25 mL Trifluoroacetic acid (TFA), 0.5 mL Thioanisole, 0.5 mL deionized water, 0.5 g Phenol, and 0.25 mL 1,2-Ethanedithiol (EDT).
Caution: Perform this step in a well-ventilated fume hood with appropriate personal protective equipment.[\[1\]](#)
- Add the cleavage cocktail to the dried peptide-resin.
- Agitate the mixture at room temperature for 2-3 hours.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Wash the resin with an additional 2 mL of fresh TFA, and combine the filtrates.

3. Peptide Precipitation and Isolation:

- Add the TFA filtrate dropwise to a 50 mL conical tube containing 40 mL of cold diethyl ether.

- A white precipitate of the crude peptide should form.
- Place the tube at -20°C for 30 minutes to enhance precipitation.
- Centrifuge the mixture at 4000 rpm for 10 minutes.
- Carefully decant the ether, wash the peptide pellet with 20 mL of cold diethyl ether, and centrifuge again.
- Dry the crude peptide pellet under a gentle stream of nitrogen.

III. Peptide Purification by Preparative RP-HPLC

1. Sample Preparation:

- Dissolve the crude, dried peptide in a minimal volume of 50% acetonitrile in water containing 0.1% TFA.
- Filter the solution through a 0.45 µm syringe filter before injection.

2. HPLC Conditions:

- System: Preparative HPLC system with a UV detector.
- Column: C18, 10 µm particle size, 300 Å pore size, 250 x 21.2 mm.
- Mobile Phase A: 0.1% (v/v) TFA in deionized water.
- Mobile Phase B: 0.1% (v/v) TFA in acetonitrile.
- Flow Rate: 15 mL/min.
- Detection: UV at 220 nm.
- Gradient: A linear gradient from 10% to 50% Mobile Phase B over 40 minutes is a good starting point for this peptide. The gradient may need to be optimized based on the initial analytical run.

3. Fraction Collection and Analysis:

- Collect fractions corresponding to the major peak eluting from the column.
- Analyze the purity of each fraction using analytical RP-HPLC.
- Pool the fractions with a purity of >95%.
- Lyophilize the pooled fractions to obtain the purified Leptin (22-56) as a white powder.

IV. Peptide Characterization

1. Mass Spectrometry:

- Method: Electrospray Ionization Mass Spectrometry (ESI-MS).
- Sample Preparation: Dissolve a small amount of the purified, lyophilized peptide in 50% acetonitrile/water with 0.1% formic acid to a concentration of approximately 10 pmol/μL.[\[2\]](#)
- Analysis: Infuse the sample into the mass spectrometer and acquire the mass spectrum.
- Expected Result: The observed monoisotopic mass should correspond to the theoretical monoisotopic mass of Leptin (22-56) (3948.22 Da). Multiple charge states (e.g., $[M+3H]^{3+}$, $[M+4H]^{4+}$, $[M+5H]^{5+}$) will likely be observed.

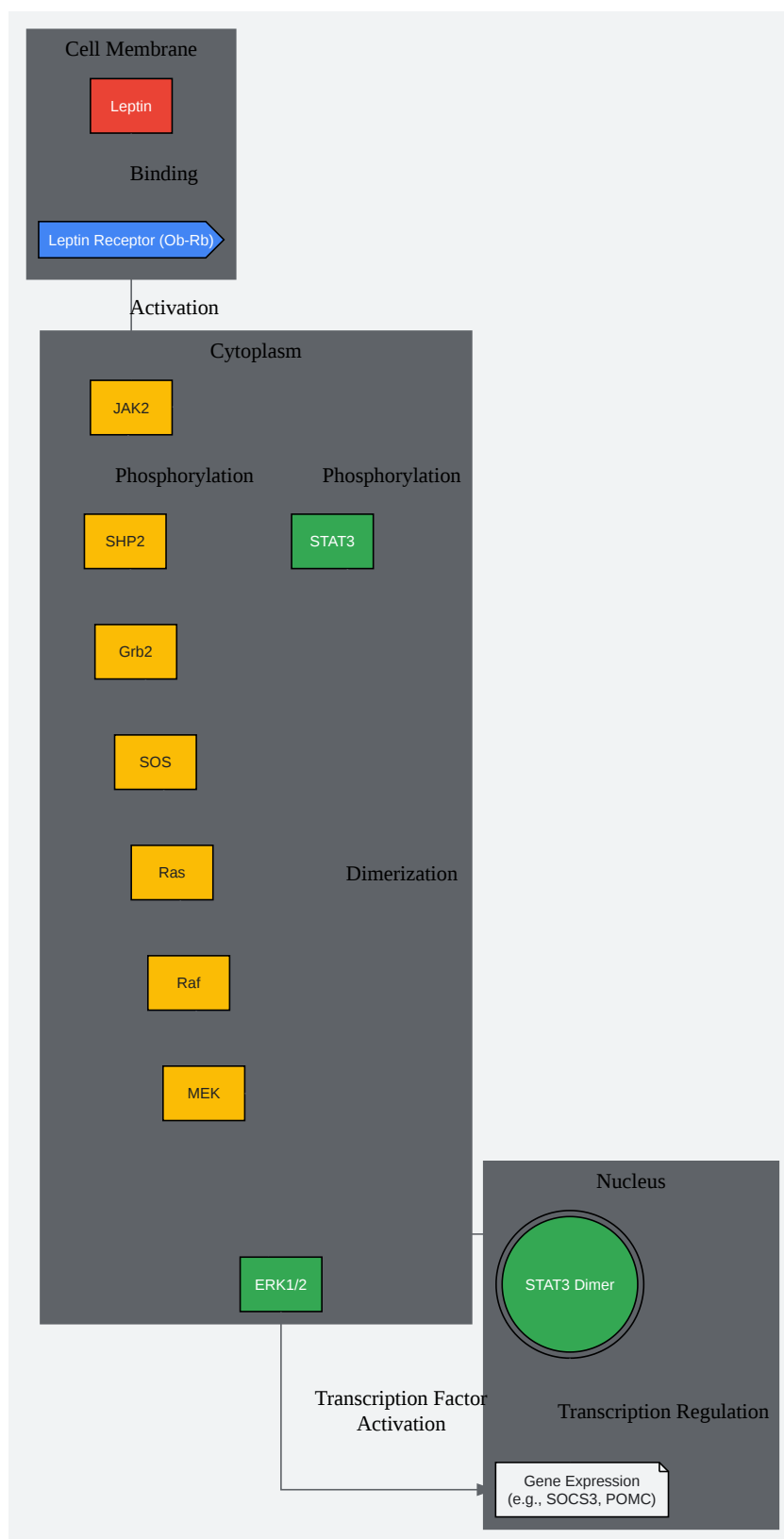
2. Amino Acid Analysis:

- Method: Perform amino acid analysis to confirm the amino acid composition and quantify the peptide.
- Procedure:
 - Accurately weigh 0.5-1 mg of the purified peptide.
 - Hydrolyze the peptide in 6N HCl at 110°C for 24 hours in a sealed, evacuated tube.[\[2\]](#)
 - Analyze the resulting amino acid mixture using an amino acid analyzer or by pre-column derivatization followed by RP-HPLC.
- Expected Result: The relative ratios of the amino acids should match the theoretical composition of Leptin (22-56). Note that Gln and Asn will be converted to Glu and Asp,

respectively, during acid hydrolysis. Tryptophan is destroyed by acid hydrolysis and would require a separate analytical method if present.

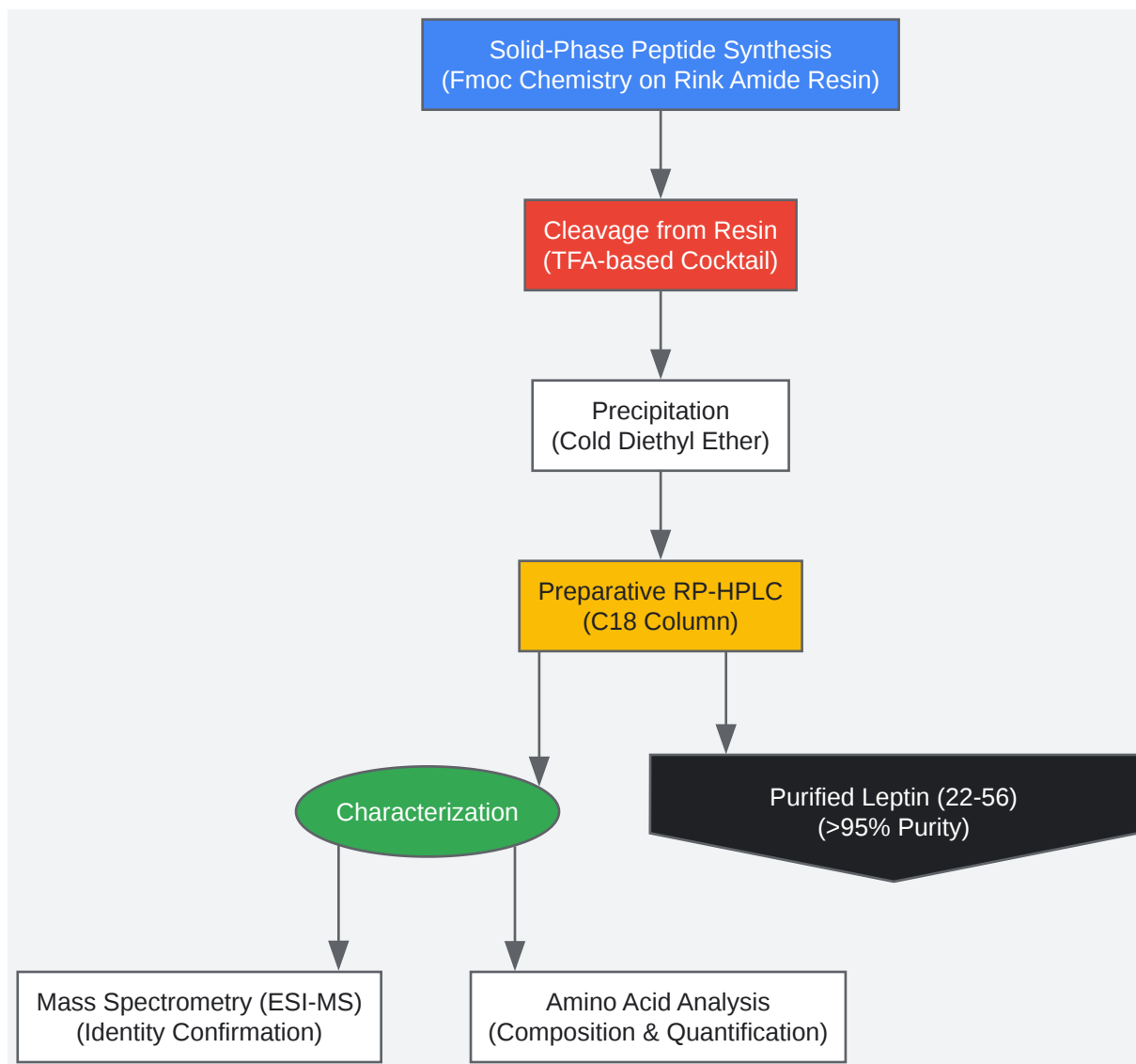
Visualization of Signaling Pathways and Experimental Workflow

The biological effects of leptin are mediated through its receptor, which activates several intracellular signaling cascades. The JAK/STAT and MAPK/ERK pathways are two of the primary signaling routes.^{[3][4][5][6]}



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Caption: Leptin Signaling Pathways.



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Caption: Experimental Workflow.

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